

An In-depth Technical Guide to the Physicochemical Properties of Ethyl 5-Hydroxydecanoate

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Compound of Interest

Compound Name: Ethyl 5-hydroxydecanoate

Cat. No.: B1671634

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the boiling and melting points of **ethyl 5-hydroxydecanoate**, a significant compound in various research and development applications. This document outlines its key physical properties, standardized experimental protocols for their determination, and a conceptual workflow for its analysis.

Physicochemical Data Summary

The following table summarizes the key physical and chemical properties of **ethyl 5-hydroxydecanoate**. This data is essential for its handling, formulation, and application in research and drug development.

Property	Value	Source
Boiling Point	276 to 299 °C at 760 mmHg	[1][2][3][4]
Melting Point	Data not available	
Molecular Formula	C ₁₂ H ₂₄ O ₃	[1][2][3]
Molecular Weight	216.32 g/mol	[1][2][3][5]
Density	0.945 to 0.956 g/cm ³ at 20 °C	[1][2][4][5]
Refractive Index	1.442 to 1.452 at 20 °C	[1][2][4][5]
Flash Point	Approximately 80.10 °C to 123.82 °C	[1][2][3][4]
Solubility	Very slightly soluble in water; Soluble in ethanol.[3][4][5]	

Experimental Protocols

The following are standardized methodologies for the determination of the boiling and melting points of a liquid compound such as **ethyl 5-hydroxydecanoate**.

1. Determination of Boiling Point (Distillation Method)

This method is suitable for determining the boiling point of a liquid at atmospheric pressure.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - Assemble the distillation apparatus in a fume hood.
 - Place a sample of **ethyl 5-hydroxydecanoate** into the distillation flask along with a few boiling chips to ensure smooth boiling.
 - Insert the thermometer into the neck of the distillation flask, ensuring the top of the thermometer bulb is level with the side arm of the flask leading to the condenser.

- Begin circulating cold water through the condenser.
- Gently heat the distillation flask using the heating mantle.
- Record the temperature at which the liquid begins to boil and the vapor temperature remains constant. This temperature is the boiling point. The pressure should be recorded and the boiling point corrected to standard pressure if necessary.

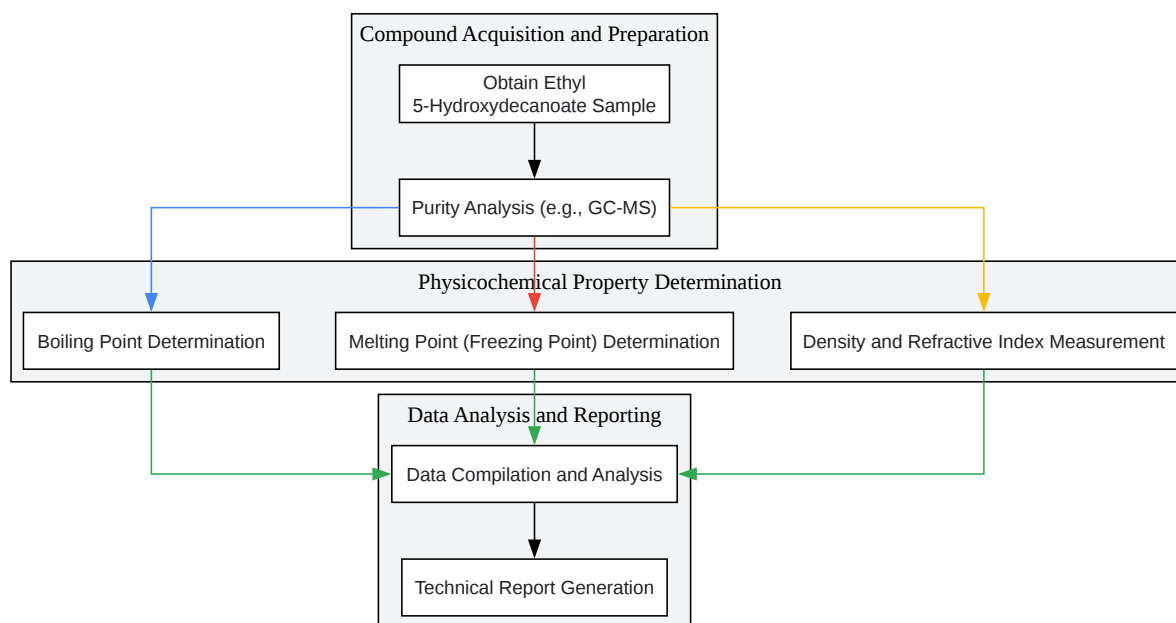
2. Determination of Melting Point (Freezing Point Depression)

As **ethyl 5-hydroxydecanoate** is a liquid at room temperature, its melting point is determined by observing its freezing point.

- Apparatus: Test tube, beaker, thermometer, and a cooling bath (e.g., ice-salt mixture).
- Procedure:
 - Place a sample of **ethyl 5-hydroxydecanoate** in a test tube.
 - Insert a thermometer into the sample, ensuring the bulb is fully immersed.
 - Place the test tube in a cooling bath.
 - Gently stir the sample with the thermometer and record the temperature at regular intervals.
 - Plot a cooling curve of temperature versus time. The temperature at which the sample solidifies and remains constant for a period is the freezing point, which is equivalent to the melting point.

Conceptual Workflow for Physicochemical Analysis

The following diagram illustrates the logical workflow for the physicochemical characterization of a chemical entity like **ethyl 5-hydroxydecanoate**.



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Caption: Workflow for Physicochemical Characterization.

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